

Personal protective equipment for handling 1,3,5-Trihydroxy-4-prenylxanthone

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Compound of Interest

Compound Name: 1,3,5-Trihydroxy-4-prenylxanthone

Cat. No.: B15610584

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Essential Safety and Handling Guide: 1,3,5-Trihydroxy-4-prenylxanthone

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **1,3,5-Trihydroxy-4-prenylxanthone**. While a specific Safety Data Sheet (SDS) for this compound is not readily available in the public domain, the following procedures are based on best practices for handling structurally related, biologically active xanthone compounds and powdered organic chemicals.^{[1][2]} It is imperative to handle this compound as a potentially hazardous material.^[1]

Compound Identification and Properties

While specific hazard data is limited, the basic properties of **1,3,5-Trihydroxy-4-prenylxanthone** are summarized below.

Property	Value
CAS Number	53377-61-0[3][4]
Molecular Formula	C ₁₈ H ₁₆ O ₅ [3][4]
Molecular Weight	312.32 g/mol [3][4]
Appearance	Likely a solid powder[5]
Storage	2-8°C[3]
Solubility	Poor water solubility is typical for xanthenes[1] [6]

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted before handling.[7] The following table outlines the recommended minimum PPE to be worn at all times to prevent skin and eye contact, and inhalation.[1][8]

Body Part	PPE Item	Standard/Specification	Purpose
Hands	Nitrile Gloves	Chemically resistant, powder-free.[2][9] Double gloving is recommended.[10]	Protects against skin contact. Nitrile offers good resistance to a range of solvents and chemicals.[9]
Eyes/Face	Safety Goggles with Side Shields or Face Shield	ANSI Z87.1 / EN166.[9]	Protects eyes from dust particles and chemical splashes. A face shield should be used with goggles during splash-risk procedures.[9][10]
Body	Laboratory Coat	Long-sleeved, fully fastened.	Provides a barrier against incidental contact and contamination of personal clothing.
Respiratory	NIOSH-approved Respirator (e.g., N95) or use of a Chemical Fume Hood	Varies by jurisdiction (e.g., NIOSH/MSHA or EN 149).	Crucial for handling powders. All handling of the solid compound must be conducted in a chemical fume hood to prevent inhalation of dust.[1]

Operational and Disposal Plans

Adherence to a strict, step-by-step protocol is essential for personnel safety and to prevent environmental contamination.

Step-by-Step Handling Protocol

- Preparation:

- Designate a specific work area, preferably within a certified chemical fume hood.
- Ensure the fume hood is functioning correctly.
- Assemble all necessary equipment (spatulas, weigh boats, vials, etc.) and PPE before handling the compound.
- Ensure an eyewash station and safety shower are accessible.
- Handling the Compound:
 - Don all required PPE as specified in the table above.
 - Perform all manipulations, including weighing and preparing solutions, within the chemical fume hood to minimize inhalation risk.^[1]
 - Use tools (spatulas, etc.) appropriate for handling small quantities of potent powders to avoid generating dust.
 - Keep the container of the solid compound closed when not in use.
- In Case of a Spill:
 - Alert personnel in the immediate area.
 - For a small dry spill, gently cover with absorbent paper to avoid raising dust. Moisten the paper with a suitable solvent (e.g., ethanol), then carefully wipe up the material.
 - Place all cleanup materials into a sealed, labeled hazardous waste container.
 - Thoroughly decontaminate the spill area and any affected equipment.

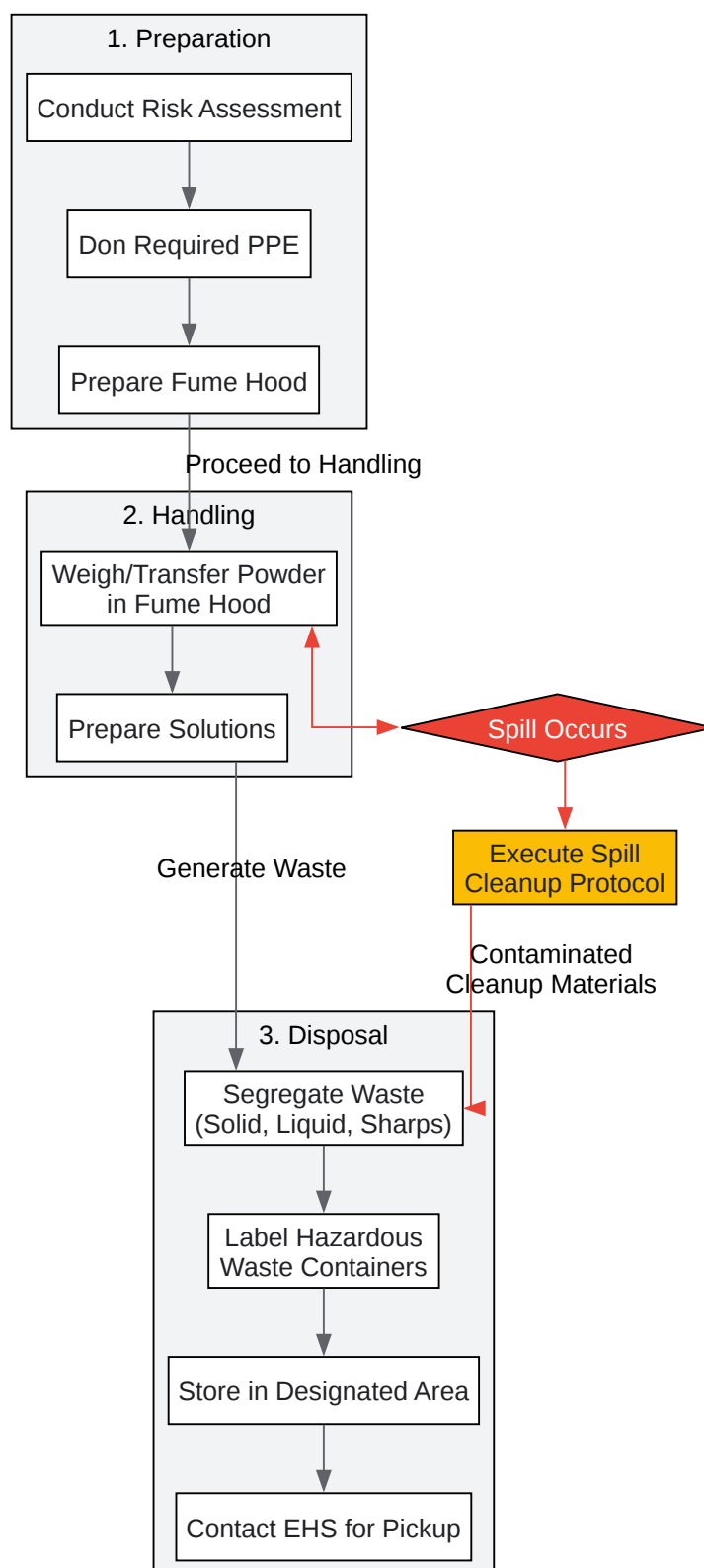
Disposal Plan

The primary principle for disposal is to prevent the compound's release into the environment.^[1] Disposal down the sanitary sewer is not recommended due to poor water solubility and potential biological activity.^[1]

- Waste Segregation:

- All materials contaminated with **1,3,5-Trihydroxy-4-prenylxanthone** must be segregated from general laboratory waste.[\[1\]](#)[\[2\]](#)
- Solid Waste: Includes unused compound, contaminated gloves, weigh boats, wipes, and disposable labware.[\[1\]](#)
- Liquid Waste: Includes solutions containing the compound.
- Sharps Waste: Includes contaminated needles, scalpels, or glass pipettes.
- Containment and Labeling:
 - Solid Waste: Collect in a dedicated, sealed plastic bag or a lined, puncture-resistant container.
 - Liquid Waste: Collect in a dedicated, leak-proof, and shatter-resistant hazardous waste container.
 - Sharps Waste: Place in a designated, puncture-resistant sharps container.[\[1\]](#)
 - All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**1,3,5-Trihydroxy-4-prenylxanthone**".[\[2\]](#)
- Storage and Final Disposal:
 - Store sealed hazardous waste containers in a designated, well-ventilated, and secure satellite accumulation area.
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[1\]](#)[\[2\]](#) The preferred method of disposal is incineration by a licensed facility.[\[1\]](#)

Process Workflow



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Caption: Workflow for safe handling and disposal of **1,3,5-Trihydroxy-4-prenylxanthone**.

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